

# An In-depth Technical Guide to Isodiazinon in Agricultural and Environmental Samples

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## Compound of Interest

Compound Name: *Isodiazinon*

Cat. No.: *B1194333*

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**Abstract:** This document provides a comprehensive technical overview of **isodiazinon**, an isomer and transformation product of the organophosphate insecticide diazinon. It covers the chemical properties, environmental fate, toxicological mechanisms, and detailed analytical methodologies for the detection of **isodiazinon** in various agricultural and environmental matrices. The guide is intended to serve as a critical resource for professionals engaged in environmental monitoring, food safety analysis, and toxicological research.

## Introduction

**Isodiazinon**, chemically known as O,S-diethyl O-(2-isopropyl-6-methyl-pyrimidin-4-yl) phosphorothioate, is a significant isomer of the widely used organophosphate insecticide, diazinon.<sup>[1]</sup> It is formed from diazinon through a thiono-thiolo rearrangement, a chemical transformation that alters the molecule's steric and electronic properties.<sup>[1]</sup> This structural change is of high scientific interest because transformation products of pesticides can be as toxic, or even more so, than the parent compounds.<sup>[1]</sup> Given that diazinon has been extensively used in agriculture and detected in soil and water, understanding the formation, fate, and analytical chemistry of **isodiazinon** is crucial for a complete assessment of the environmental impact of diazinon use.<sup>[1][2][3]</sup> The primary toxicological action of **isodiazinon**, typical of organophosphates, is the inhibition of the enzyme acetylcholinesterase (AChE), leading to disruption of the nervous system.<sup>[1][2][4][5][6]</sup>

## Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **isodiazinon** is fundamental to predicting its environmental behavior, transport, and the selection of appropriate analytical methods. Data for **isodiazinon** is limited, so properties of the parent compound, diazinon, are provided for context and comparison.

Table 1: Physicochemical Properties of **Isodiazinon**

Property	Value	Reference
CAS Number	<b>82463-42-1</b>	<a href="#">[1]</a> <a href="#">[7]</a>
Molecular Formula	C12H21N2O3PS	<a href="#">[1]</a>
Molecular Weight	304.35 g/mol	<a href="#">[1]</a>
IUPAC Name	O,S-diethyl O-(2-isopropyl-6-methyl-pyrimidin-4-yl) phosphorothioate	<a href="#">[1]</a>

| Synonyms | 2-isopropyl-6-methyl-4-S-pyrimidinyl diethylthiophosphate |[\[1\]](#) |

Table 2: Physicochemical Properties of Diazinon (Parent Compound)

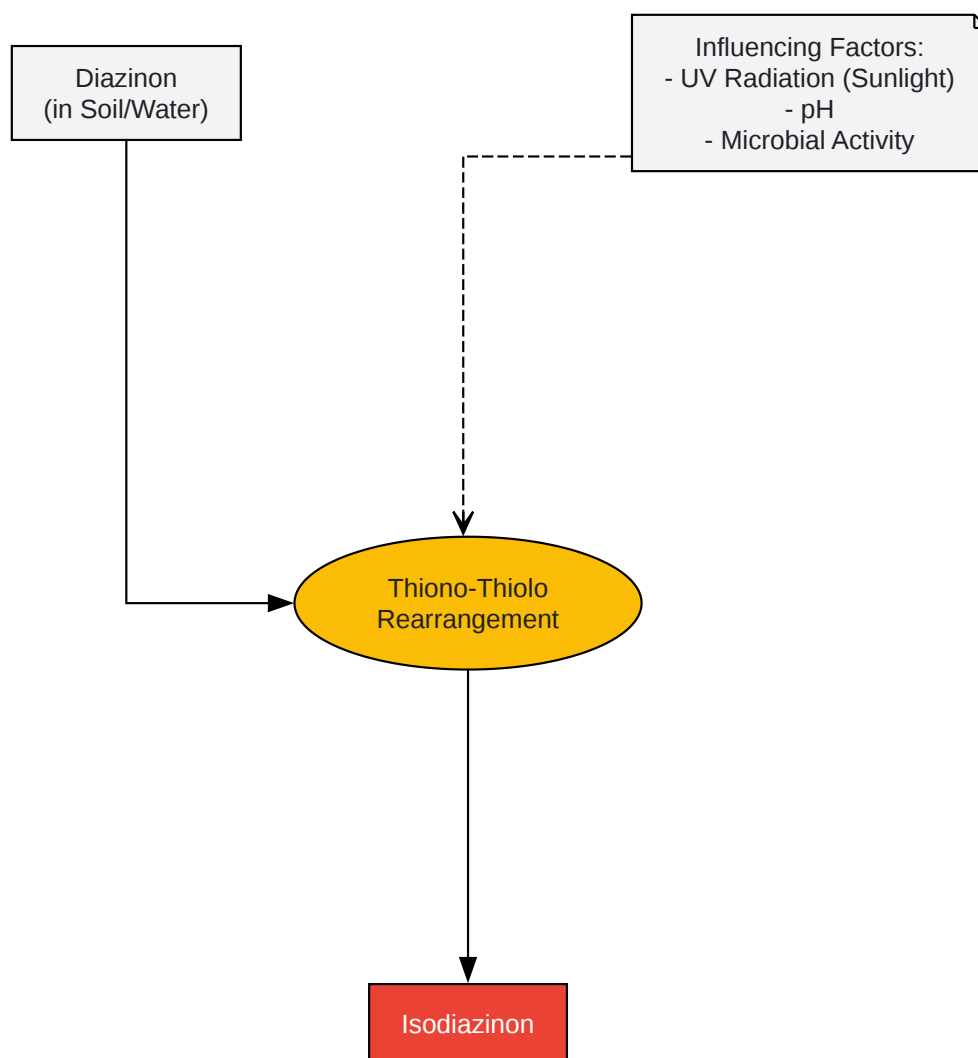
Property	Value	Reference
Molecular Weight	304.35 g/mol	[8]
Physical State	Colorless to dark brown oily liquid	[8][9]
Boiling Point	83–84 °C at $2 \times 10^{-3}$ mm Hg	[8]
Density	1.116–1.118 g/mL at 20 °C	[8]
Water Solubility	40 mg/L at 20 °C	[8]
Vapor Pressure	$9.01 \times 10^{-5}$ mm Hg at 20 °C	[8]
Log Kow (Octanol-Water Partition Coefficient)	3.81	[8]

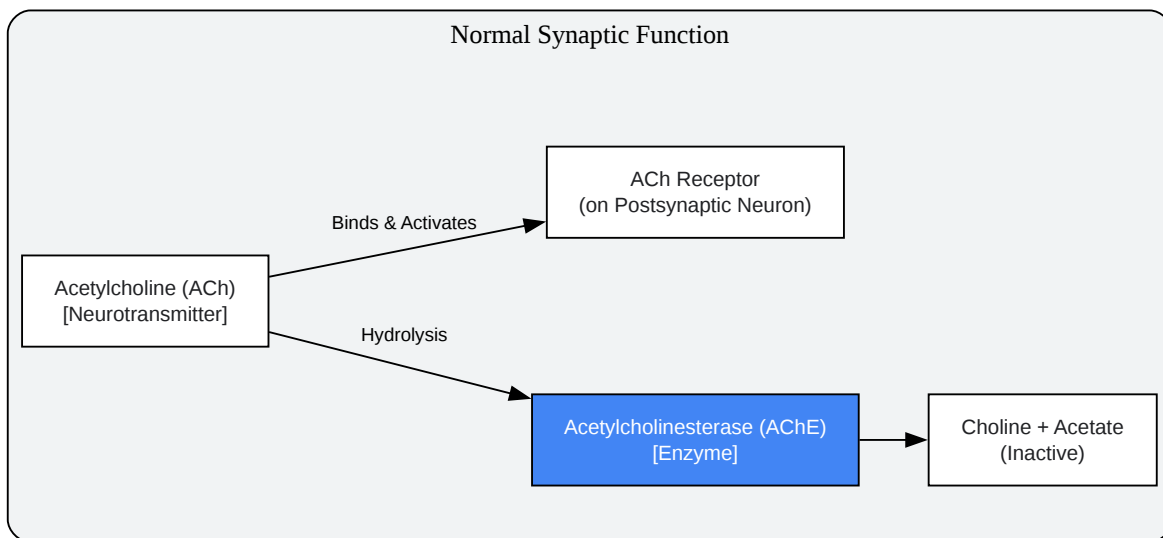
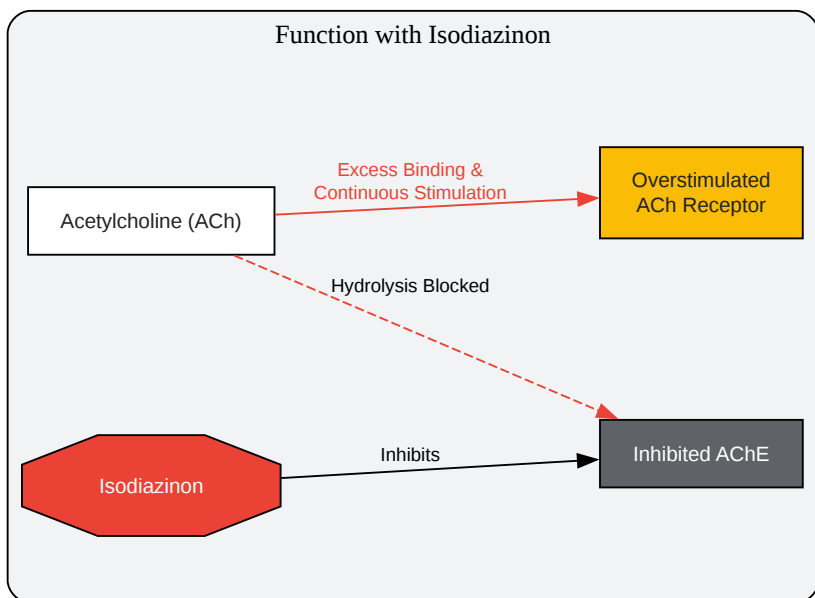
| Henry's Law Constant |  $1.17 \times 10^{-7}$  atm-m<sup>3</sup>/mol |[8] |

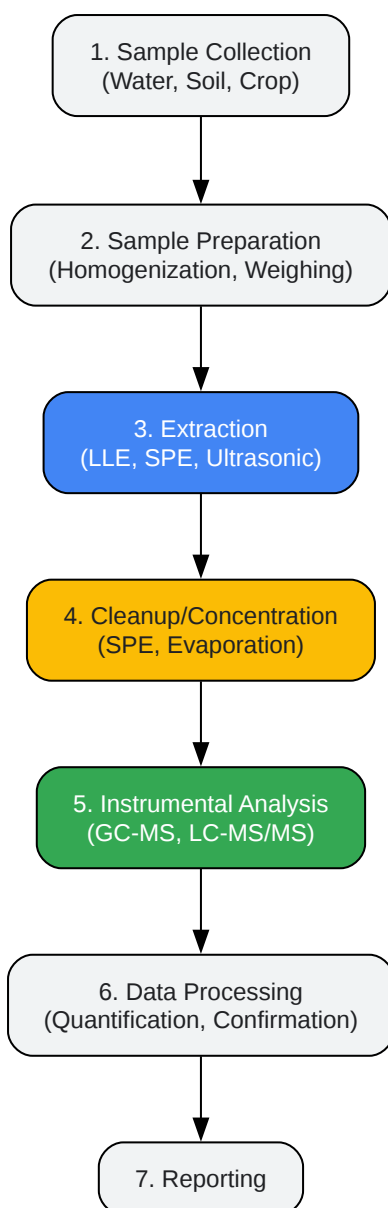
## Environmental Fate and Transport

The environmental occurrence of **isodiazinon** is directly linked to the degradation of its parent compound, diazinon.

- **Formation:** **Isodiazinon** is primarily formed through the thiono-thiolo rearrangement of diazinon.[1] This isomerization can be influenced by environmental factors such as ultraviolet (UV) radiation. Studies have shown that the photodegradation of diazinon in a water/soil suspension can lead to the formation of **isodiazinon**.[10]
- **Transport and Persistence:** Diazinon is considered moderately mobile in soils and has been detected in groundwater and surface water due to agricultural runoff.[11][12] The rate of degradation is influenced by soil pH, moisture, and microbial activity.[11][12] As a transformation product, the transport and persistence of **isodiazinon** are intrinsically linked to the environmental conditions that govern the fate of diazinon.







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